

Methacycline hydrochloride quality control testing

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

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Reference Standards & Pharmacopeial Methods

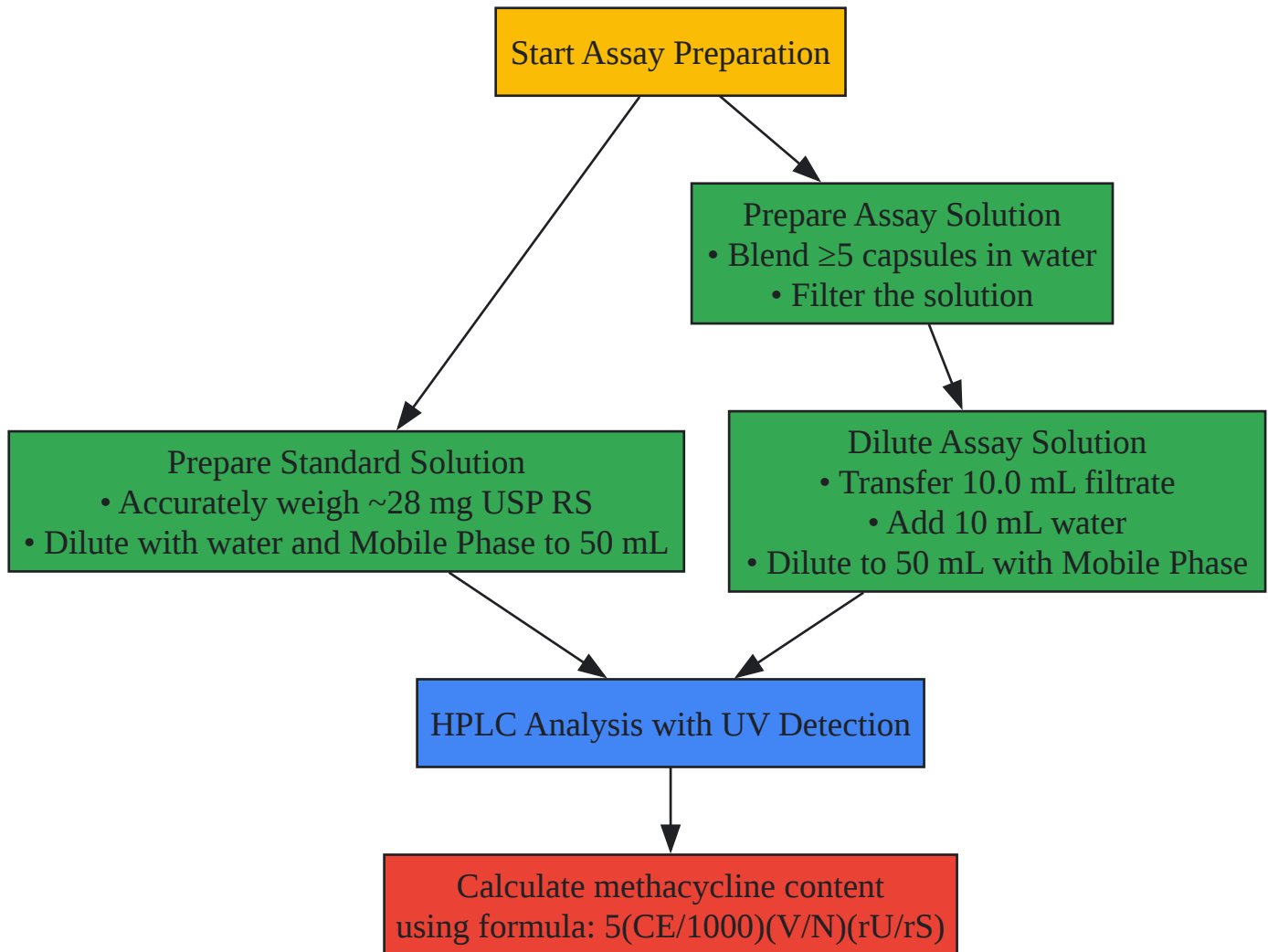
Quality control testing relies on certified reference materials. The table below summarizes the key standards available for **methacycline hydrochloride** analysis.

Product Name	Type	Supplier	Primary Use	Storage
Methacycline Hydrochloride [1] [2]	Pharmaceutical Primary Standard	USP	Compendial testing (assay, identification) as per USP monographs [2] [3]	-20°C [2]
Methacycline Hydrochloride [4] [5]	Pharmaceutical Secondary Standard	Sigma- Aldrich/MilliporeSigma	Quality control; alternative to in-house working standards [4]	-10 to -25°C [4]

These standards are essential for assays, identification tests, and other procedures specified in official monographs like the United States Pharmacopeia (USP) [4] [2] [3].

USP Protocol for Capsule Assay

The USP monograph for **Methacycline Hydrochloride** Capsules specifies a detailed procedure for determining the drug's content. The following diagram outlines the core workflow for the assay preparation and analysis.



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Key Details:

- **Apparatus:** HPLC system with UV detection [3].
- **Mobile Phase:** The specific composition is directed to the "Assay under **Methacycline Hydrochloride**" monograph, which is not fully detailed in the search results.
- **Calculation:** The quantity of methacycline in mg per capsule is calculated using the formula: $(5(CE / 1000)(V / N)(r_U / r_S))$ Where C is the concentration of the standard in $\mu\text{g/mL}$, E is the potency of the standard in $\mu\text{g/mg}$, V is the volume of water used to prepare the stock solution, N is the number of

capsules taken, and r_U and r_S are the peak responses of the assay and standard preparations, respectively [3].

Advanced Analytical & Research Methods

Beyond pharmacopeial methods, research literature describes other techniques for analyzing methacycline, including in complex matrices.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A research method for determining methacycline in human plasma demonstrates the following protocol [6]:

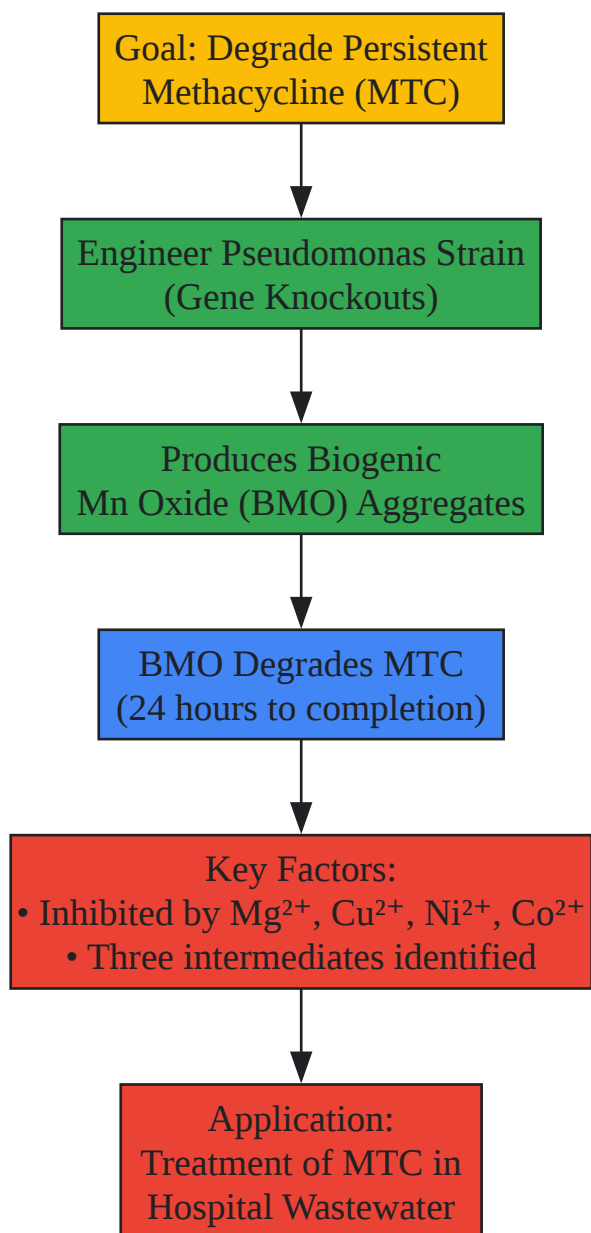
- **Sample Preparation:** Precipitate proteins in 0.5 mL of plasma using 1.5 mL of methanol.
- **Internal Standard:** Use oxytetracycline as the internal standard (IS).
- **Chromatography:**
 - **Column:** Hypersil BDS C8 (150 mm × 4.6 mm, 5 μm).
 - **Mobile Phase:** Methanol/0.1% formic acid (70:30, v/v).
 - **Flow Rate:** 0.8 mL/min.
- **Mass Spectrometry Detection:** Utilize positive electrospray ionization (ESI+) and multiple reaction monitoring (MRM). The transition for methacycline is m/z 443.2 → 381.3.
- **Performance:** This method is rapid (3.6 min per sample), sensitive (LLOQ of 5.0 ng/mL), and suitable for large batches [6].

Biogenic Manganese Oxide (BMO) for Degradation

An engineered *Pseudomonas* strain (MB04R-14) produces BMO aggregates that can completely degrade methacycline in 24 hours under laboratory conditions. This method is explored for bioremediation of antibiotic-contaminated wastewater. Key findings include [7]:

- **Inhibitors:** Metal ions like Mg^{2+} , Cu^{2+} , Ni^{2+} , and Co^{2+} can significantly reduce the degradation efficiency.
- **Pathway:** The process generates three primary intermediates, indicating a defined degradation pathway.
- **Application:** The system has been evaluated for treating methacycline-containing hospital wastewater [7].

The diagram below illustrates the logical flow of this bioremediation research.



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Conclusion

For regulatory quality control, the USP monograph methods are the authoritative source. The described HPLC assay for capsules, alongside official identification and dissolution tests, provides a framework for compliance. For more specialized needs, such as high-sensitivity analysis in biological matrices or studying

environmental fate, advanced techniques like LC-MS/MS and novel bioremediation approaches using BMO are available.

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References

1. [Methacycline Hydrochloride (200 mg)] - CAS [3963-95-9] [store.usp.org]
2. Methacycline United States Pharmacopeia (USP) ... [sigmaaldrich.com]
3. USP Monographs: Methacycline Hydrochloride Capsules [ftp.uspbpep.com]
4. Pharmaceutical Secondary Standard... Methacycline hydrochloride [sigmaaldrich.com]
5. Pharmaceutical... | Fisher Scientific Methacycline hydrochloride [fishersci.ca]
6. Determination of methacycline in human plasma by liquid ... [sciencedirect.com]
7. Complete degradation of polycyclic antibiotic methacycline ... [pmc.ncbi.nlm.nih.gov]

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